

# "Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" basic properties

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## Compound of Interest

Compound Name: Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

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An In-depth Technical Guide on the Core Properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**

This technical guide provides a comprehensive overview of the fundamental properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development. This document collates available data on its chemical structure, physical properties, and spectral characteristics, and provides a detailed, plausible experimental protocol for its synthesis.

## Chemical and Physical Properties

**Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is a derivative of piperidine, featuring a phenylsulfonyl group attached to the piperidine nitrogen and an ethyl carboxylate group at the 4-position. While specific experimentally determined physical properties for this exact compound are not readily available in the literature, its properties can be inferred from closely related analogues and computational predictions.

Table 1: Physicochemical Properties of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** and Related Compounds

Property	Value (Predicted/Inferred for Target Compound)	Reference Compound: Ethyl 1- (ethylsulfonyl)piper idine-4- carboxylate[1]	Reference Compound: Ethyl 4- (phenylsulfonyl)pip erazine-1- carboxylate[2]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub> S	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub> S	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S
Molecular Weight	295.39 g/mol	249.33 g/mol	298.35 g/mol
Appearance	White to off-white solid (predicted)	Not specified	Yellow crystals[2]
Melting Point	Not available	Not available	Not available
Boiling Point	Not available	Not available	Not available
Solubility	Predicted to be soluble in organic solvents like methanol, ethanol, and dichloromethane.	Not specified	Soluble in methanol[2]
CAS Number	Not assigned	832118-87-3	Not available

## Synthesis

A definitive, published synthesis protocol for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not currently available. However, a highly plausible and adaptable synthetic route can be derived from the established synthesis of the analogous compound, Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate[2]. The proposed method involves the reaction of ethyl piperidine-4-carboxylate with benzenesulfonyl chloride.

## Experimental Protocol: Synthesis of Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

This protocol is adapted from the synthesis of Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate[2].

## Materials:

- Ethyl piperidine-4-carboxylate
- Benzenesulfonyl chloride
- Triethylamine (or another suitable base, e.g., pyridine)
- Dichloromethane (or another suitable aprotic solvent, e.g., toluene)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

## Procedure:

- To a solution of ethyl piperidine-4-carboxylate (1.0 equivalent) and triethylamine (1.2 equivalents) in dichloromethane at 0 °C, add a solution of benzenesulfonyl chloride (1.1 equivalents) in dichloromethane dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes to yield the pure **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

Diagram 1: Synthetic Workflow



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Caption: A generalized workflow for the synthesis of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

## Spectral Data

Specific spectral data for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not published. However, the expected  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts can be predicted based on the analysis of structurally similar N-phenylsulfonylpiperidine derivatives.

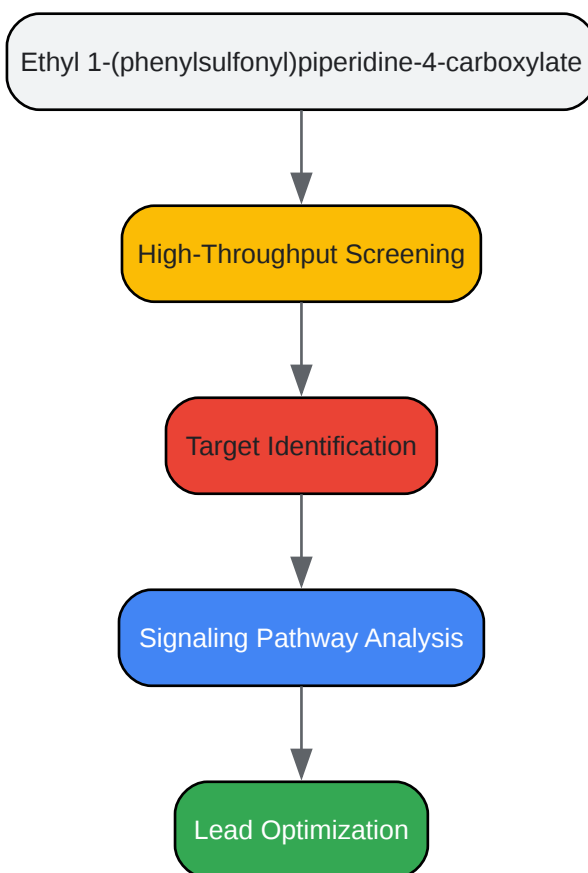
Table 2: Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR Chemical Shifts for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**

Assignment	Predicted $^1\text{H}$ NMR Chemical Shift (ppm)	Predicted $^{13}\text{C}$ NMR Chemical Shift (ppm)
Phenyl-H (ortho)	7.7 - 7.9	~129
Phenyl-H (meta, para)	7.5 - 7.7	~127, ~133
Piperidine-H (2,6 axial)	~3.6	~46
Piperidine-H (2,6 equatorial)	~2.8	~46
Piperidine-H (3,5 axial)	~1.9	~28
Piperidine-H (3,5 equatorial)	~1.6	~28
Piperidine-H (4)	~2.5	~41
-OCH <sub>2</sub> CH <sub>3</sub>	~4.1 (quartet)	~61
-OCH <sub>2</sub> CH <sub>3</sub>	~1.2 (triplet)	~14
Carbonyl C=O	-	~174

## Potential Biological Activity and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**, the broader class of N-arylsulfonylpiperidine derivatives has been investigated for various pharmacological activities. These compounds have shown potential as antibacterial, anticancer, and anti-inflammatory agents. The phenylsulfonyl moiety is a common pharmacophore in many biologically active molecules. Further research is required to elucidate the specific biological targets and signaling pathways of the title compound.

Diagram 2: Logical Relationship for Investigating Biological Activity



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Caption: A logical workflow for the investigation of the biological activity of the title compound.

## Conclusion

**Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is a compound with potential for further investigation in medicinal chemistry and drug discovery. This guide provides a foundational understanding of its basic properties, a plausible synthetic route, and predicted spectral characteristics based on available data for related compounds. The information presented herein is intended to serve as a valuable resource for researchers initiating studies on this molecule and its derivatives. Further experimental validation of the predicted properties and biological activities is warranted.

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## References

- 1. 832118-87-3|Ethyl 1-(ethylsulfonyl)piperidine-4-carboxylate|BLD Pharm [bldpharm.com]
- 2. Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
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